

# optimal concentration of 2-Chloro-2-methyl-3-nitrosobutane for experiments

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## Compound of Interest

Compound Name: 2-Chloro-2-methyl-3-nitrosobutane

Cat. No.: B8707400

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## Application Notes and Protocols: 2-Chloro-2-methyl-3-nitrosobutane

A comprehensive search for "**2-Chloro-2-methyl-3-nitrosobutane**" did not yield specific experimental protocols, optimal concentration data, or established applications for this particular compound. The scientific literature and chemical databases reviewed do not contain sufficient information to generate detailed application notes or protocols as requested.

The search did, however, provide information on structurally related compounds, which may offer some context for potential research areas but are not substitutes for data on the specified molecule. These related compounds include:

- 2-Chloro-2-methylpropane (tert-Butyl Chloride): This is a well-known alkylating agent used in various organic syntheses, including the introduction of a tert-butyl group into molecules.[\[1\]](#) [\[2\]](#) It plays a role in polymer chemistry and as an intermediate in the production of other chemicals.[\[1\]](#) Its reactivity is primarily centered around nucleophilic substitution reactions.[\[2\]](#) [\[3\]](#)
- 2-Methyl-2-nitrosopropane (MNP, tert-nitrosobutane): This compound is widely used as a spin trap in electron spin resonance (ESR) spectroscopy.[\[4\]](#) Its function is to capture short-lived free radicals to form more stable nitroxide radicals that can be detected and characterized.[\[4\]](#) This is particularly useful for studying radical reaction mechanisms in chemistry and biology.[\[4\]](#)

- Other Chloroalkyl Nitrosamines and Related Structures: Research on various chloroalkyl nitrosamines has been conducted, often focusing on their chemical synthesis, properties, and biological activities, such as mutagenicity and DNA cross-linking.<sup>[5]</sup> Additionally, compounds like 3-chloro-2-methylpropene have been studied for their toxicological and carcinogenic properties.<sup>[6]</sup><sup>[7]</sup>

Conclusion:

Without any available data for "**2-Chloro-2-methyl-3-nitrosobutane**," it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or signaling pathway diagrams. Researchers interested in this specific compound would likely need to engage in foundational research to determine its properties, reactivity, and potential applications before standardized protocols can be developed. This would involve initial synthesis and characterization, followed by exploratory studies to understand its chemical and biological behavior. At present, no such information appears to be publicly accessible.

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